

purification methods for Cbz-O-methyl-L-serine

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Compound Focus: Cbz-O-methyl-L-ser

CAS No.: 134807-65-1

Cat. No.: S1535236

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Chemical Properties & handling

The table below summarizes key physical properties of Cbz-L-Serine methyl ester (CAS 1676-81-9) from the search results to aid in purification and handling [1] [2].

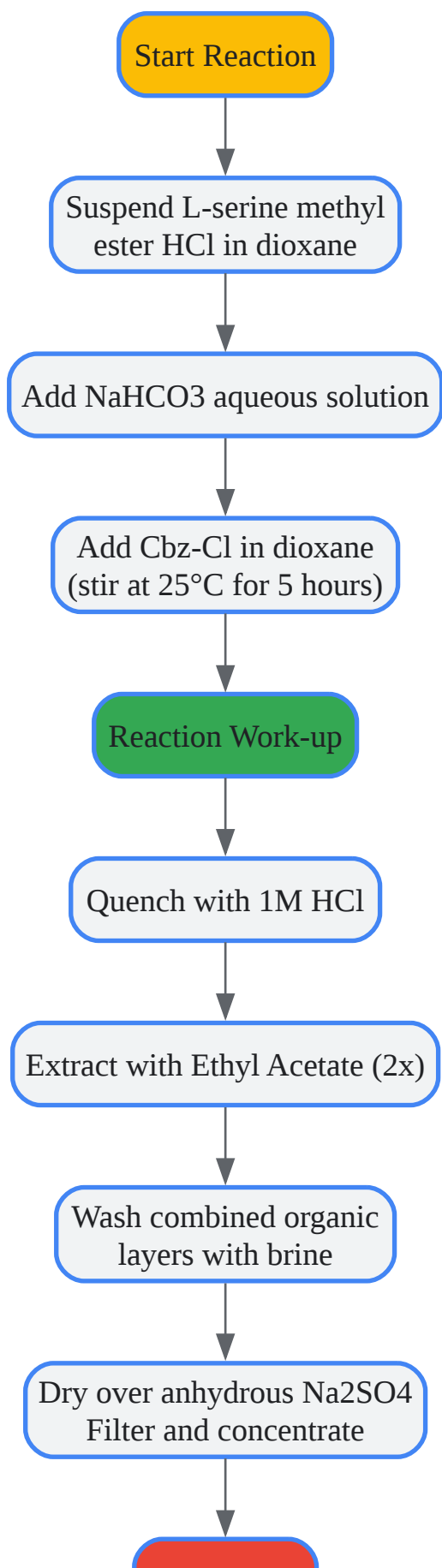
Property	Specification / Value
CAS Number	1676-81-9
Molecular Formula	$C_{12}H_{15}NO_5$
Molecular Weight	253.25 g/mol
Physical Form	Viscous liquid or solid (pale yellow)
Boiling Point	170 °C at 0.1 mmHg (0.01 mm Hg)
Melting Point	41-43 °C (for solid form)
Flash Point	113 °C / >230 °F
Specific Rotation	-13.4° to -13.5° (C=1 in methanol)
Recommended Storage	Keep in a dark place, sealed in dry, at room temperature

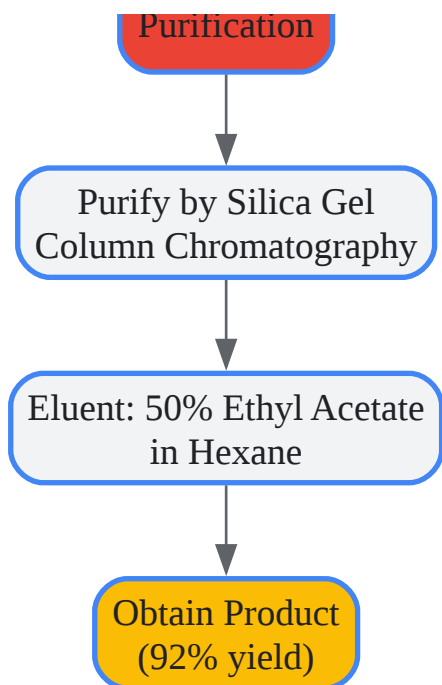
Synthesis and Purification Protocol

A synthesis procedure for Cbz-L-Serine methyl ester from **L-serine methyl ester hydrochloride** includes a clear purification step [2]. This can serve as a reference for expected yields and methods.

- **Reaction:** L-serine methyl ester hydrochloride is reacted with benzyl chloroformate (Cbz-Cl) in a dioxane/water mixture with sodium bicarbonate as a base [2].
- **Work-up:** The reaction is quenched with 1M HCl, and the aqueous layer is extracted with ethyl acetate. The combined organic layers are then washed with brine and dried over anhydrous sodium sulfate [2].
- **Purification:** The crude product is purified by **silica gel column chromatography**, using a 50% ethyl acetate in hexane solution as the eluent [2]. This process yielded the target compound as a colorless oil in 92% yield [2].

The workflow of this synthesis and purification process is as follows:





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Troubleshooting Guide and FAQs

Based on the chemical properties and synthesis protocol, here are some anticipated issues and solutions.

Frequently Asked Questions

- **Q1: What is the most common method for purifying Cbz-L-Serine methyl ester?**
 - **A:** The standard method is **silica gel column chromatography** using a mixture of ethyl acetate and hexane as the eluent, as demonstrated in the synthesis protocol [2]. The compound's properties also make it a candidate for distillation under reduced pressure given its listed boiling point [1] [2].
- **Q2: My product is a colored oil instead of a solid. Is this normal?**
 - **A:** Yes. The technical data sheets explicitly state that Cbz-L-Serine methyl ester can be a **pale yellow viscous liquid or a solid** [1] [2]. The pure solid form has a melting point of 41-43°C [2].
- **Q3: How can I monitor the progress of the Cbz protection reaction and check purity?**

- **A:** You can use TLC. Furthermore, the specification from Fisher Scientific indicates that the purity of the final product can be assessed by **HPLC (Assay: 94% min.)** [1]. Measuring the specific rotation and comparing it to the listed value of approximately -13.5° can also serve as a useful purity check [1] [2].

Troubleshooting Common Issues

- **Issue: Low yield after column chromatography.**
 - **Possible Cause:** The product is a liquid and may co-elute with solvents or be lost during concentration due to volatility.
 - **Solution:** Use gentle vacuum during concentration and avoid high temperatures. Monitor the boiling point (170°C at 0.1 mmHg) to guide your evaporation conditions [1] [2]. Ensure the eluent solvent polarity is optimized for separation.
- **Issue: Product remains impure after chromatography.**
 - **Possible Cause:** Incomplete reaction or side products from the protection step.
 - **Solution:** Confirm the reaction completion by TLC before work-up. Ensure sufficient base (NaHCO_3) is used to neutralize the HCl generated during the reaction with Cbz-Cl [2] [3].

Experimental Note

The provided synthesis and purification method has been successfully implemented in published literature, yielding a high-purity product [2]. The Cbz protecting group can be cleanly removed later via hydrogenolysis, making it highly valuable for multi-step synthesis [3].

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References

1. - CBZ - L ester, 95%, Thermo Scientific Chemicals Serine methyl [fishersci.co.uk]

2. N- Cbz - L - serine ester | 1676-81-9 methyl [chemicalbook.com]

3. Protecting Group: N- Cbz Protection & Deprotection Mechanism Cbz [total-synthesis.com]

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